

Safeguarding Your Research: A Comprehensive Guide to Handling N-Acetyltyrosine

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Compound of Interest

Compound Name: N-Acetyltyrosine

Cat. No.: B3028722

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Essential guidance for laboratory professionals on the safe handling, personal protective equipment (PPE), and disposal of **N-Acetyltyrosine**, ensuring a secure research environment.

For researchers, scientists, and drug development professionals, maintaining a safe laboratory environment is paramount. This guide provides immediate and essential safety and logistical information for handling **N-Acetyltyrosine**, a compound utilized in various research and pharmaceutical applications. Adherence to these procedural steps will minimize risk and ensure operational integrity.

Quantitative Data Summary

While comprehensive toxicological data for **N-Acetyltyrosine** is not fully available, the following table summarizes its key physical and chemical properties. Researchers should note that the toxicological properties have not been fully investigated, and therefore, the compound should be handled with care as if it were hazardous.^{[1][2]}

Property	Value	References
Appearance	White crystals or crystalline powder	[3]
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[4]
Molecular Weight	223.22 g/mol	[4]
Melting Point	149 - 152 °C	[3]
Solubility	- In Water: 17.5 g/100g H ₂ O (20°C)- In PBS (pH 7.2): Approx. 10 mg/mL- In Ethanol, DMSO, Dimethyl Formamide: Approx. 25 mg/mL	[1][3]
Occupational Exposure Limits	Not established	[3]
Acute Toxicity (LD50/LC50)	No data available	[2][5]

Personal Protective Equipment (PPE)

A robust PPE strategy is critical to prevent exposure to **N-Acetyltyrosine** through inhalation, skin, or eye contact. The minimum required PPE is outlined below.

Body Part	Personal Protective Equipment (PPE)	Rationale
Eyes/Face	- Safety glasses with side-shields: Essential for all operations.- Face shield: Required when there is a risk of splashes or dust generation.	Protects against airborne particles and potential splashes that can cause serious eye damage.[6]
Skin	- Chemical-resistant gloves: Nitrile or other compatible gloves should be worn.- Laboratory coat: A standard lab coat is required.- Protective clothing: Additional chemical-resistant clothing may be necessary for larger quantities.	Prevents direct skin contact, which may cause irritation.[5] [7] Gloves should be inspected before use and removed using the proper technique to avoid skin contact.
Respiratory	- Government-approved respirator: A dust/mist filtering respirator (e.g., N95 or P3) should be used when working with the powder outside of a fume hood or in poorly ventilated areas.	Protects the respiratory system from potential irritation caused by inhaling fine dust particles. [3]

Operational Plan: Handling and Disposal

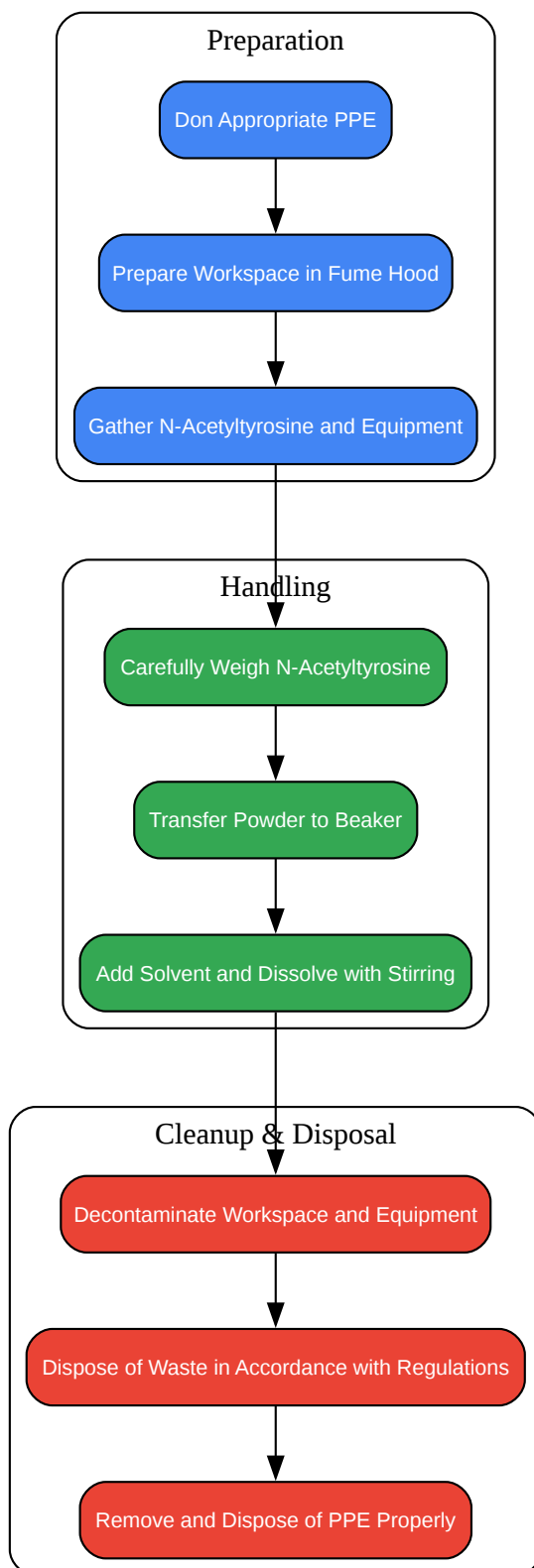
This section provides a step-by-step guide for the safe handling and disposal of **N-Acetyltyrosine** in a laboratory setting.

Pre-Operational Checks

- Consult the Safety Data Sheet (SDS): Always review the most current SDS for **N-Acetyltyrosine** before beginning any work.[1]
- Ensure Proper Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form.[5]

- Assemble all necessary PPE: Before handling the chemical, ensure all required PPE is available and in good condition.
- Locate Emergency Equipment: Confirm the location and operational status of eyewash stations and safety showers.^[6]

Step-by-Step Handling Procedure (Example: Weighing and Dissolving)



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Caption: Workflow for Safely Handling **N-Acetyltyrosine**.

- Don PPE: Put on all required personal protective equipment.
- Prepare Workspace: Ensure the chemical fume hood is operational and the work surface is clean and uncluttered.
- Weighing: Carefully weigh the desired amount of **N-Acetyltyrosine** powder on a tared weigh boat. Avoid creating dust. If dust is generated, ensure it is contained within the fume hood.
- Transfer: Gently transfer the weighed powder into a suitable container (e.g., a beaker or flask).
- Dissolving: Add the chosen solvent to the container. A stock solution can be made by dissolving **N-Acetyltyrosine** in organic solvents like ethanol, DMSO, or dimethylformamide. [\[1\]](#) For aqueous solutions, it can be dissolved directly in buffers like PBS.[\[1\]](#)
- Mixing: Use a magnetic stirrer or other appropriate method to ensure the compound is fully dissolved.
- Storage of Solution: If preparing an aqueous stock solution, it is recommended not to store it for more than one day.[\[1\]](#) For solutions in organic solvents, store in a tightly sealed container at -20°C.

Post-Operational Procedures

- Decontamination: Clean the work area and any equipment used with appropriate cleaning agents.
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound and removing gloves.[\[5\]](#)
- Documentation: Record the use of the chemical in the laboratory inventory.

Disposal Plan

N-Acetyltyrosine is not classified as a dangerous substance for transport and is generally considered a non-hazardous material for disposal.[\[1\]](#)[\[3\]](#) However, all waste disposal must be conducted in accordance with local, state, and federal regulations.[\[3\]](#)

- Solid Waste: Unused **N-Acetyltyrosine** powder and contaminated disposable materials (e.g., weigh boats, gloves, paper towels) should be collected in a sealed container and disposed of as non-hazardous chemical waste.
- Liquid Waste: Solutions of **N-Acetyltyrosine** should not be poured down the drain.[3] They should be collected in a designated, labeled waste container for chemical waste disposal.
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.[3]

By adhering to these guidelines, researchers can confidently and safely work with **N-Acetyltyrosine**, fostering a culture of safety and precision in the laboratory.

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